

solubility and stability characteristics of eberconazole nitrate in various solvents

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Compound of Interest

Compound Name: *Eberconazole nitrate*

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An In-depth Technical Guide to the Solubility and Stability of Eberconazole Nitrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability characteristics of **eberconazole nitrate**, a broad-spectrum imidazole derivative antifungal agent. The information presented herein is intended to support research, formulation development, and analytical method development for this active pharmaceutical ingredient (API).

Physicochemical Properties

Eberconazole nitrate is the nitrate salt of eberconazole. The salt form generally offers improved water solubility and stability compared to the free base.^[1] It is classified as a Biopharmaceutics Classification System (BCS) Class II drug, characterized by low aqueous solubility and high permeability.

Solubility Profile

Eberconazole nitrate exhibits a range of solubilities in various solvents, a critical consideration for the development of diverse dosage forms. While it is practically insoluble in water, it demonstrates good solubility in several organic solvents.

Qualitative Solubility

Eberconazole nitrate has been reported to be soluble in methanol, ethanol, acetonitrile, and dimethyl sulfoxide (DMSO).[2][3] It is also described as being soluble in 0.1 N hydrochloric acid and phosphate buffer at pH 6.8, and slightly soluble in water.[3][4]

Quantitative Solubility Data

The following tables summarize the available quantitative solubility data for **eberconazole nitrate** in various solvents, oils, and surfactants.

Table 1: Solubility in Organic Solvents and Formulations

Solvent/Formulation	Concentration	Temperature (°C)	Notes	Reference
Dimethyl sulfoxide (DMSO)	~250 mg/mL	Not Specified	Ultrasonic assistance may be needed.	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL	Not Specified	Saturation unknown; clear solution.	
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.08 mg/mL	Not Specified	Saturation unknown; clear solution.	
10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL	Not Specified	Saturation unknown; clear solution.	

Table 2: Solubility in Oils

Oil	Solubility (mg/mL)	Temperature (°C)	Reference
Almond Oil	25.67	40±0.5	
Isopropyl Myristate	21.06	40±0.5	
Oleic Acid	10.5	40±0.5	
Castor Oil	9.61	40±0.5	
Liquid Paraffin	8.94	40±0.5	
Capmul MCM	Highest among tested oils	30	

Table 3: Solubility in Surfactants and Co-surfactants

Surfactant/Co-surfactant	Solubility (mg/mL)	Temperature (°C)	Reference
Propylene Glycol	36.05	40±0.5	
Tween 80	35.64	40±0.5	
Span 80	29.16	40±0.5	
Tween 20	27.15	40±0.5	
Span 20	4.56	40±0.5	

Stability Profile

Eberconazole nitrate is susceptible to degradation under various stress conditions, including hydrolysis, oxidation, heat, and light. Understanding these degradation pathways is crucial for developing stable pharmaceutical formulations and establishing appropriate storage conditions.

Forced Degradation Studies

Forced degradation studies have demonstrated that **eberconazole nitrate** degrades under acidic, basic, oxidative, thermal, and photolytic conditions. The degradation has been observed to follow pseudo-first-order kinetics.

Table 4: Summary of Forced Degradation Conditions and Observations

Stress Condition	Reagent/Parameters	Duration	Observations	Reference
Acid Hydrolysis	0.1 N HCl	3 hours	Significant degradation	
Base Hydrolysis	0.1 N NaOH	30 minutes	Significant degradation	
Oxidation	3% H ₂ O ₂	3 hours	Significant degradation	
Thermal	80°C (Dry Heat)	5 hours	Significant degradation, formation of a hydroxy derivative.	
Photolytic (UV)	200 watt h/m ²	Not Specified	Significant degradation	
Photolytic (Sunlight)	1.2 Million Lux hours	Not Specified	Significant degradation, formation of an unknown degradant.	

Degradation Kinetics

A study on the degradation kinetics of **eberconazole nitrate** revealed the following half-life ($t_{1/2}$) and time to 90% potency (t_{90}) under various stress conditions.

Table 5: Degradation Kinetic Parameters

Stress Condition	Rate Constant (k)	t _{1/2} (days)	t ₉₀ (days)	Reference
Oxidative (10% H ₂ O ₂)	Not Specified	10.86	1.65	
Alkaline Hydrolysis (2 N NaOH)	Not Specified	198.99	30.24	

Note: Specific rate constants were not provided in the cited abstract.

Experimental Protocols

This section details the methodologies for key experiments related to the solubility and stability of **eberconazole nitrate**.

Solubility Determination (Shake-Flask Method)

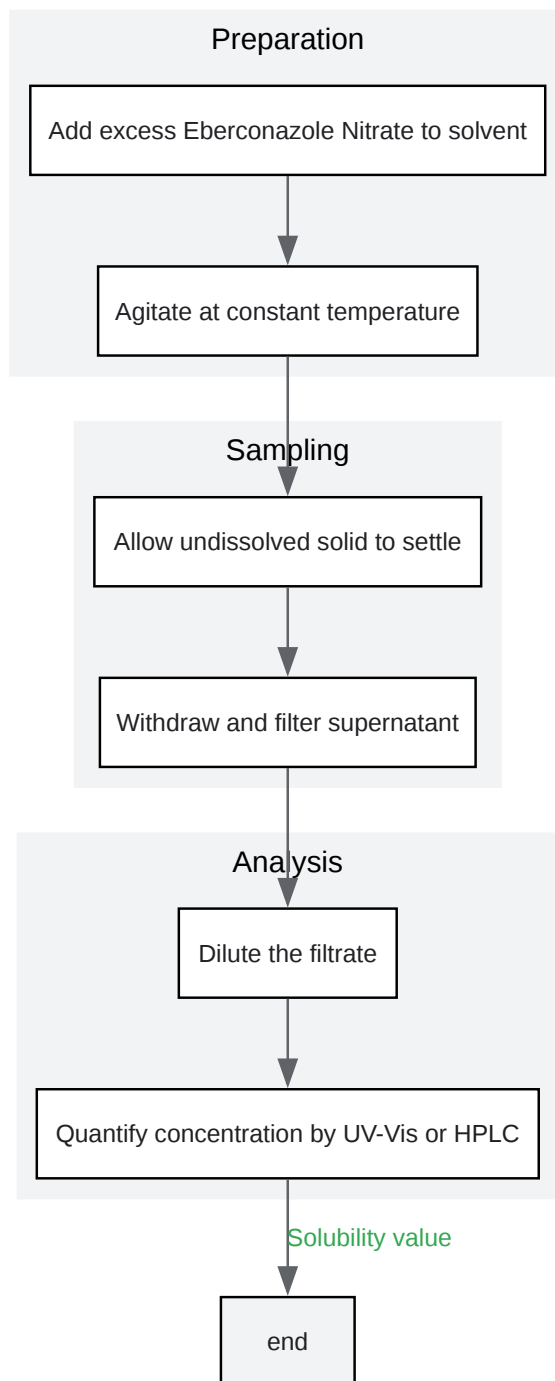
The shake-flask method is a common and reliable technique for determining the equilibrium solubility of a compound.

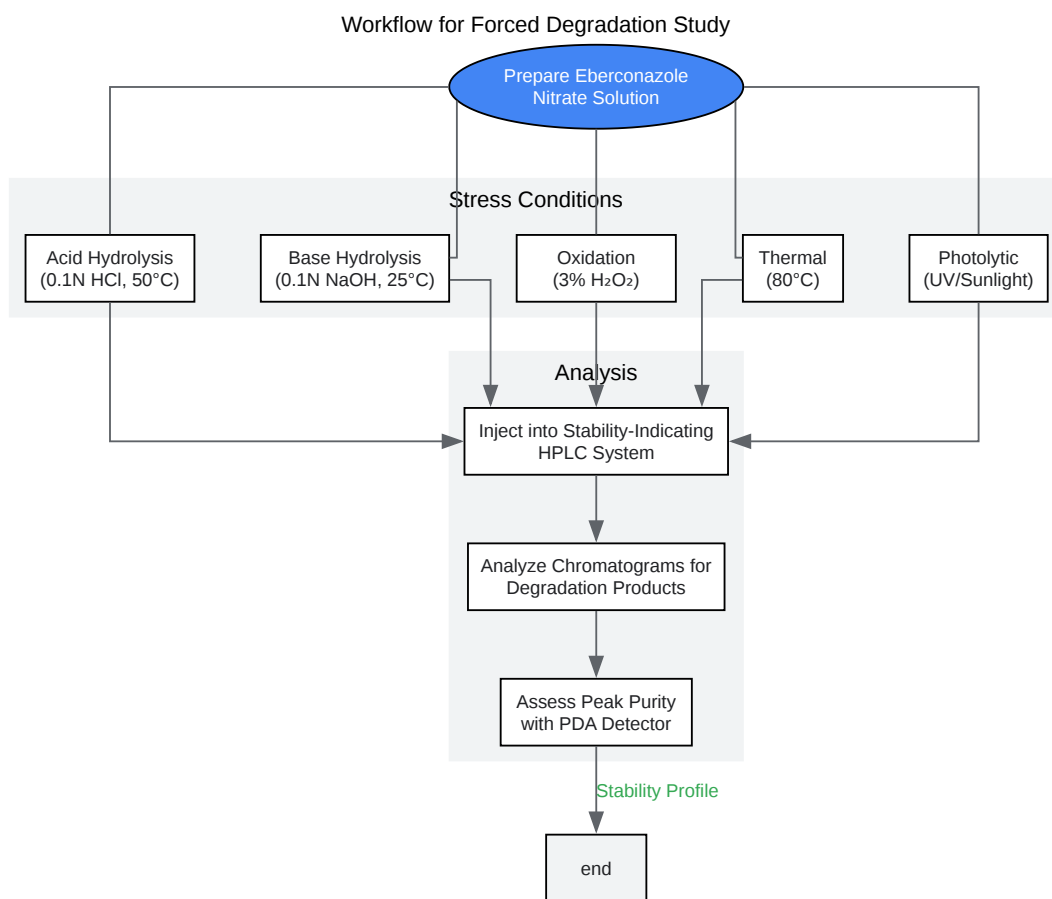
Protocol:

- Add an excess amount of **eberconazole nitrate** to a known volume of the selected solvent in a sealed flask.
- Agitate the flask at a constant temperature (e.g., 25°C or 37°C) for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached.
- After equilibration, cease agitation and allow the undissolved particles to settle.
- Carefully withdraw a sample from the supernatant, ensuring no solid particles are transferred. Filtration through a 0.45 µm filter is recommended.
- Dilute the filtrate with a suitable solvent.

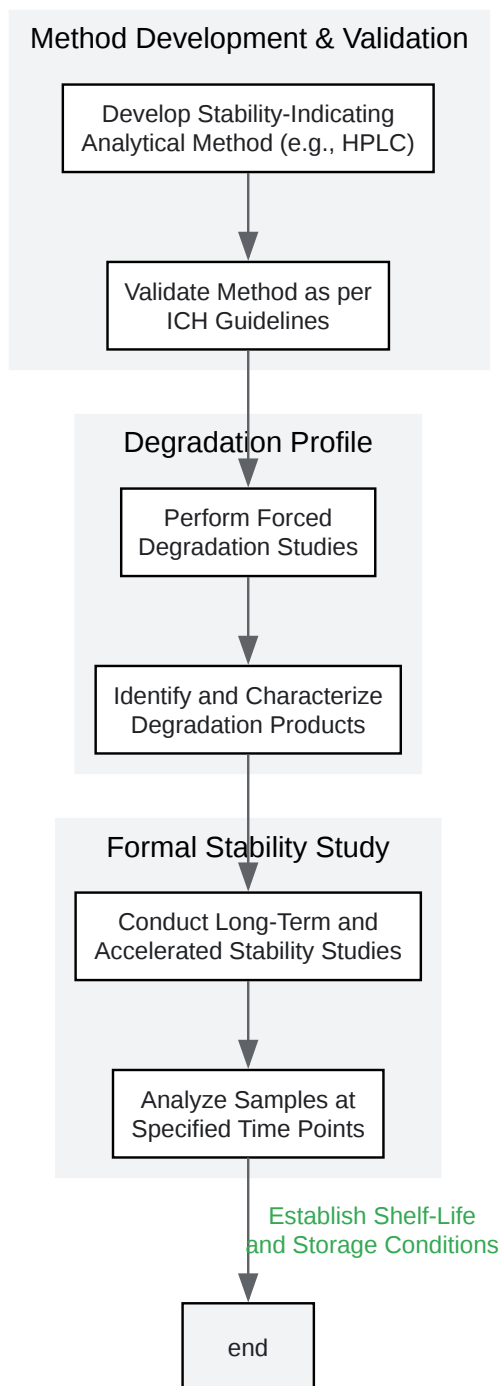
- Quantify the concentration of **eberconazole nitrate** in the diluted sample using a validated analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).

Workflow for Shake-Flask Solubility Determination





Logical Flow of Stability Testing

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